

# Navigating the Safe Disposal of tert-Butyl Indoline-1-carboxylate: A Procedural Guide

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## Compound of Interest

Compound Name: *tert-Butyl indoline-1-carboxylate*

Cat. No.: *B137567*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **tert-Butyl indoline-1-carboxylate** (CAS RN: 143262-10-6), ensuring compliance with safety regulations and minimizing environmental impact.

## Immediate Safety and Hazard Information

**tert-Butyl indoline-1-carboxylate** is classified as a combustible solid that can cause skin, eye, and respiratory irritation.<sup>[1]</sup> Adherence to appropriate safety protocols is mandatory during handling and disposal.

## Personal Protective Equipment (PPE)

Before initiating any disposal procedures, ensure the following personal protective equipment is worn:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Respiratory Protection:** A NIOSH-approved respirator with an organic vapor cartridge is recommended if handling large quantities or in a poorly ventilated area.
- **Protective Clothing:** A lab coat or chemical-resistant apron.

Hazard Classification	GHS Hazard Statement	Precautionary Statement
Skin Irritation (Category 2)	H315: Causes skin irritation	P264: Wash skin thoroughly after handling.
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

### Step-by-Step Disposal Procedure

The disposal of **tert-Butyl indoline-1-carboxylate** must be conducted in accordance with local, state, and federal regulations. It is imperative to treat this compound as hazardous waste.

- Waste Identification and Segregation:
  - Designate a specific, clearly labeled container for **tert-Butyl indoline-1-carboxylate** waste. The container must be in good condition and compatible with the chemical.
  - Do not mix this waste with other chemical waste streams unless compatibility has been verified. Incompatible materials can lead to dangerous chemical reactions.
- Container Labeling:
  - Affix a "Hazardous Waste" label to the container.
  - The label must include:
    - The full chemical name: "**tert-Butyl indoline-1-carboxylate**"
    - CAS Number: "143262-10-6"

- The hazard characteristics (e.g., "Irritant," "Combustible Solid").
- The date when the waste was first added to the container.
- The name and contact information of the generating laboratory or personnel.
- Waste Accumulation and Storage:
  - Store the waste container in a designated, well-ventilated satellite accumulation area.
  - Keep the container tightly sealed when not in use to prevent the release of vapors.
  - Ensure the storage area is away from sources of ignition, such as heat, sparks, and open flames.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
  - Provide the EHS department or contractor with a complete inventory of the waste, including the chemical name, quantity, and hazard information.
  - Do not attempt to dispose of **tert-Butyl indoline-1-carboxylate** down the drain or in regular solid waste. This is a violation of environmental regulations and can pose a significant risk to public health and the environment.
- Empty Container Disposal:
  - Empty containers that previously held **tert-Butyl indoline-1-carboxylate** should be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent.
  - The rinsate from the cleaning process must be collected and disposed of as hazardous waste.
  - Once properly decontaminated, the container can be disposed of according to your institution's guidelines for non-hazardous waste, which may include defacing the label before disposal.

## Experimental Workflow for Disposal

The following diagram illustrates the logical steps for the proper disposal of **tert-Butyl indoline-1-carboxylate**.



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Disposal Workflow for **tert-Butyl Indoline-1-carboxylate**

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **tert-Butyl indoline-1-carboxylate**, fostering a secure working environment and protecting our planet. Always consult your institution's specific safety and disposal guidelines.

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## References

- 1. tert-Butyl indoline-1-carboxylate 98 143262-10-6 [sigmaaldrich.com]
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